

Proper Disposal Procedures for (+-)-Methionine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+-)-Methionine

Cat. No.: B1680420

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **(+)-Methionine**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on general best practices and information derived from safety data sheets (SDS).

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is crucial to handle **(+)-Methionine** with care in a well-ventilated area or a chemical fume hood to prevent the inhalation of dust.^[1] Always wear appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves such as nitrile or neoprene.^{[1][2]}
- Body Protection: A laboratory coat is required to protect against accidental contact.^[1]

Regulatory Overview and Waste Classification

(+)-Methionine is generally not classified as a hazardous substance according to major regulations such as the Globally Harmonized System (GHS) and Department of Transportation (DOT) guidelines.^[2] However, chemical waste generators are legally responsible for determining if a discarded chemical is classified as hazardous waste under local, state, and

federal regulations. Always consult your institution's Environmental Health and Safety (EHS) office to ensure complete and accurate classification and compliance.

Summary of Material and Disposal Data

The following table summarizes key identification and safety data relevant to the disposal of **(+)-Methionine**.

Identifier	Value	Source
CAS Number	59-51-8 (for DL-Methionine)	
Molecular Formula	C ₅ H ₁₁ NO ₂ S	
Hazard Classification	Not classified as a hazardous substance or mixture.	
Transport Information	Not regulated (DOT, TDG, IATA, IMDG).	
Primary Disposal Route	Dispose of via an approved waste disposal plant or licensed contractor.	
Special Precautions	Avoid dust formation and do not empty into drains.	

Protocol for the Disposal of (+)-Methionine

This step-by-step protocol outlines the recommended procedure for safely disposing of **(+)-Methionine** waste in a laboratory setting.

Step 1: Risk Assessment and Segregation

- **Evaluate the Waste Stream:** Determine if the **(+)-Methionine** waste is in solid or liquid form. Assess if it has been contaminated with other hazardous chemicals during experimental use.
- **Segregate the Waste:** Do not mix **(+)-Methionine** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Keep it in its original container where possible.

Step 2: Containerization and Labeling

- **Select an Appropriate Container:** Use a sealed, leak-proof, and chemically compatible container for waste collection. High-density polyethylene (HDPE) or glass containers are suitable.
- **Label the Container Clearly:** The container must be clearly labeled with the chemical name "**(+)-Methionine**" and the words "Non-hazardous Chemical Waste" or as directed by your EHS office.

Step 3: Temporary Storage

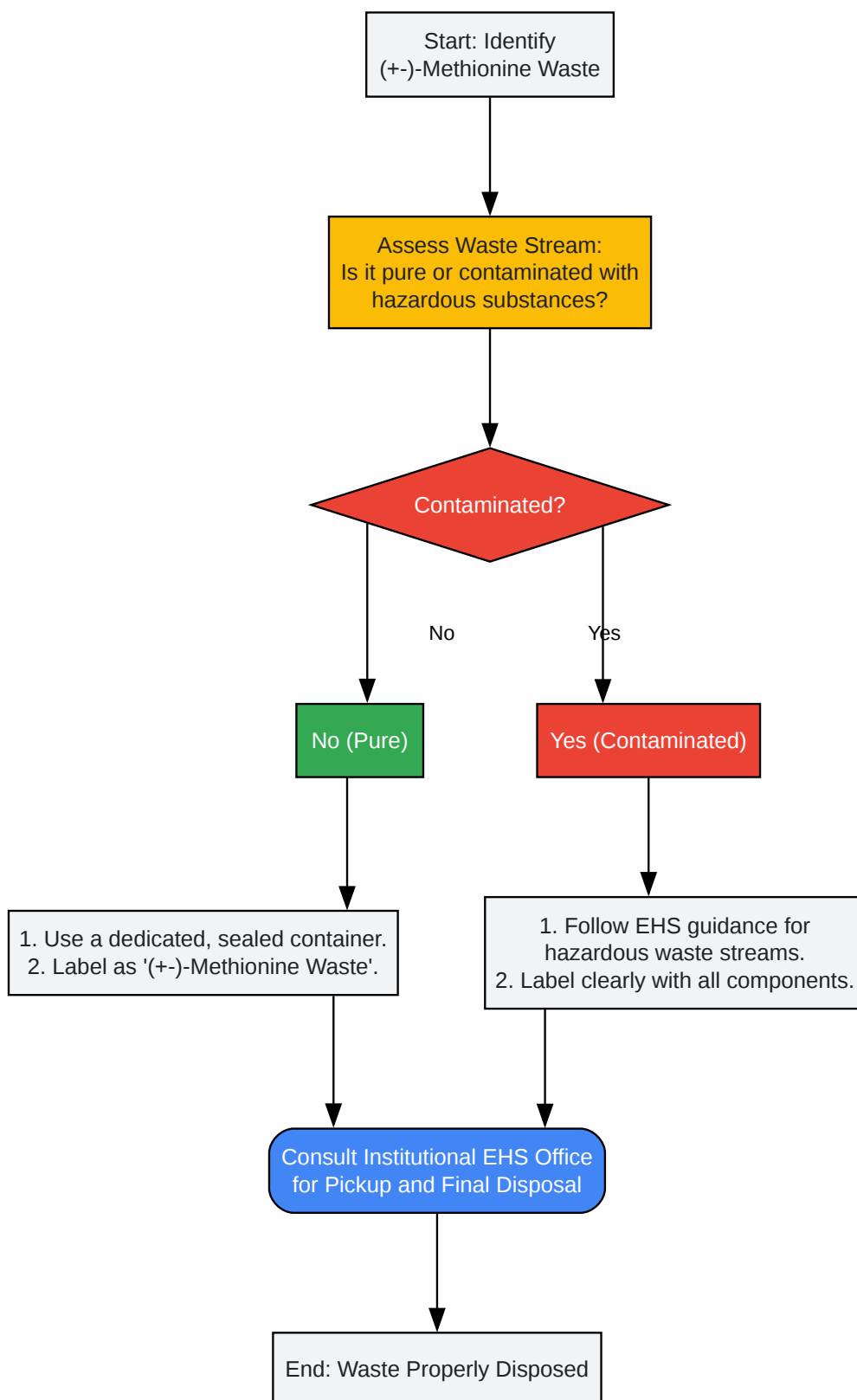
- **Store Securely:** Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing agents.
- **Follow Institutional Guidelines:** Adhere to all institutional policies regarding the temporary storage of chemical waste.

Step 4: Final Disposal

- **Contact EHS:** The primary and mandatory route for final disposal is through your institution's Environmental Health and Safety (EHS) office or an approved chemical waste disposal contractor.
- **Provide Documentation:** Supply the EHS office or contractor with the Safety Data Sheet (SDS) and any other relevant information about the waste stream.
- **Prohibited Disposal Methods:** Do not dispose of **(+)-Methionine** down the drain or in the general trash. This can violate local regulations and harm the environment.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(+)-Methionine**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the safe disposal of **(+-)-Methionine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for (+-)-Methionine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680420#methionine-proper-disposal-procedures\]](https://www.benchchem.com/product/b1680420#methionine-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com